

# Physical properties of N-(2-Heptyl)aniline (boiling point, solubility)

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## Compound of Interest

Compound Name: **N-(2-Heptyl)aniline**

Cat. No.: **B3356673**

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## A Technical Guide to the Physical Properties of N-(2-Heptyl)aniline

This in-depth technical guide provides a comprehensive overview of the key physical properties of **N-(2-Heptyl)aniline**, with a specific focus on its boiling point and solubility. This document is intended for researchers, scientists, and professionals in the field of drug development and organic synthesis.

## Introduction

**N-(2-Heptyl)aniline** is an aromatic amine, a derivative of aniline with a heptyl group attached to the nitrogen atom at the second position of the heptane chain. Understanding its physical properties is crucial for its application in chemical synthesis, as a solvent, or as an intermediate in the manufacturing of pharmaceuticals and other specialty chemicals. These properties dictate the conditions required for handling, storage, and reaction processes.

## Physical Properties

A summary of the key physical properties for N-alkylanilines is provided below. It is important to note that while specific experimental data for **N-(2-Heptyl)aniline** is not readily available in the cited literature, data for the isomeric N-heptylaniline provides a valuable reference point.

Data Presentation: Physical Properties of N-Heptylanilines

Property	N-heptylaniline (CAS: 3007-70-3)	N-(2-Heptyl)aniline (Isomer)
Boiling Point	160-161 °C at 21 Torr <a href="#">[1]</a>	No specific data available. The boiling point is expected to be slightly lower than N-heptylaniline due to the branched alkyl chain, which can reduce the effectiveness of van der Waals forces.
Solubility in Water	Lower aliphatic amines are soluble in water, but solubility decreases as the molar mass and the size of the hydrophobic alkyl group increase. <a href="#">[2]</a> <a href="#">[3]</a> Higher amines are generally insoluble in water. <a href="#">[2]</a> <a href="#">[3]</a>	Expected to be sparingly soluble to insoluble in water due to the large hydrophobic heptyl group. The branched chain may slightly increase solubility compared to the straight-chain isomer, but it will still be minimal.
Solubility in Organic Solvents	Amines are generally soluble in organic solvents like alcohol, ether, and benzene. <a href="#">[2]</a> <a href="#">[3]</a>	Expected to be soluble in common organic solvents such as alcohols, ethers, and aromatic hydrocarbons.

## Experimental Protocols

The following sections detail the generalized experimental methodologies for determining the boiling point and solubility of a liquid aromatic amine like **N-(2-Heptyl)aniline**.

### 3.1. Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For precise measurements, especially for substances that may decompose at their atmospheric boiling point, distillation under reduced pressure is employed.

Methodology:

- **Apparatus Setup:** A distillation apparatus is assembled, consisting of a round-bottom flask, a condenser, a receiving flask, and a thermometer. For reduced pressure distillation, a vacuum pump and a manometer are connected to the system.
- **Sample Preparation:** The liquid sample, **N-(2-Heptyl)aniline**, is placed in the round-bottom flask along with boiling chips to ensure smooth boiling.
- **Heating and Distillation:** The flask is gently heated. The temperature is recorded when the liquid begins to boil and a steady stream of distillate is collected. For vacuum distillation, the system is first evacuated to the desired pressure.
- **Data Recording:** The boiling point is recorded as the temperature at which the vapor and liquid are in equilibrium, indicated by a stable temperature reading on the thermometer during distillation. The pressure at which the boiling point is measured must also be recorded.

### 3.2. Determination of Solubility

Solubility tests are fundamental in characterizing a compound and are crucial for purification and formulation processes.

#### Methodology for Qualitative Solubility Testing:

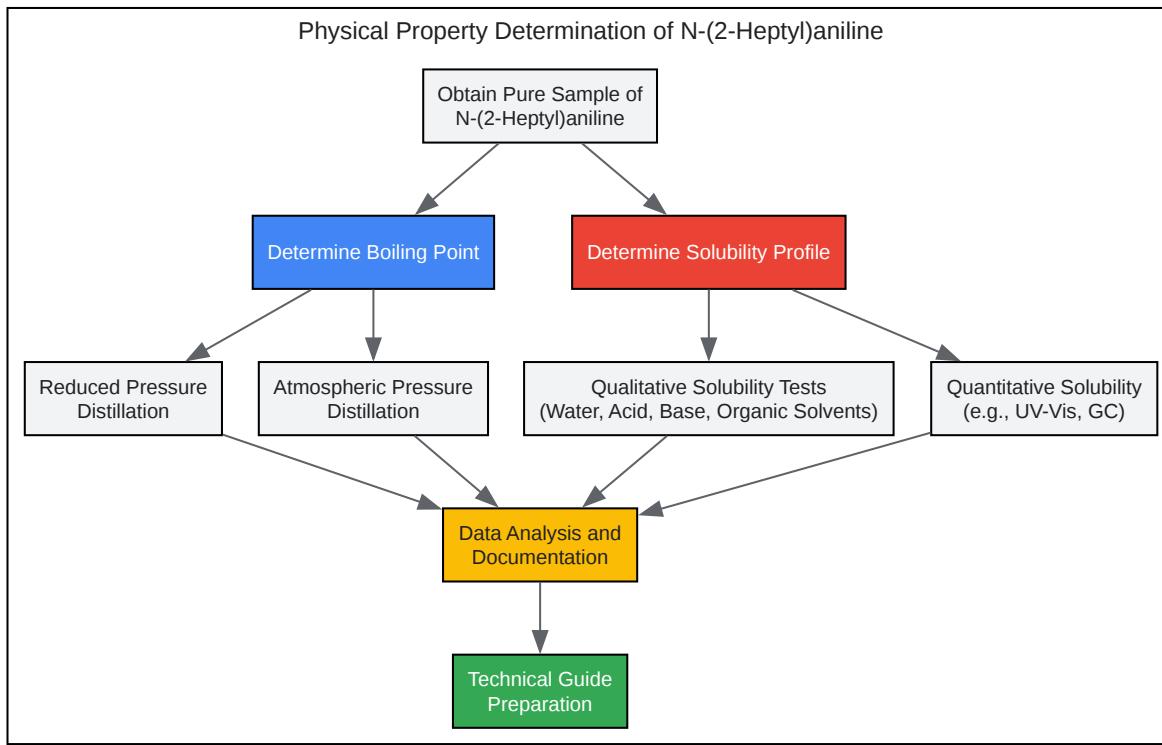
- **Solvent Selection:** A range of solvents should be tested, including water, dilute aqueous acid (e.g., 5% HCl), dilute aqueous base (e.g., 5% NaOH), and common organic solvents (e.g., ethanol, diethyl ether, acetone).
- **Procedure:**
  - To a small test tube, add approximately 1 mL of the solvent.
  - Add a few drops of the liquid solute, **N-(2-Heptyl)aniline**.
  - Vigorously shake the test tube for 1-2 minutes.
  - Observe if the solute dissolves completely. The formation of a homogeneous solution indicates solubility. The presence of two distinct layers or a cloudy suspension indicates

insolubility or partial solubility.

- Interpretation:
  - Solubility in water indicates the presence of polar functional groups capable of hydrogen bonding. For **N-(2-Heptyl)aniline**, low solubility is expected.
  - Solubility in dilute acid is characteristic of basic compounds like amines, which form water-soluble salts.
  - Solubility in organic solvents is typical for organic compounds with significant nonpolar character.

## Workflow for Physical Characterization

The following diagram illustrates the logical workflow for the physical characterization of a liquid organic compound like **N-(2-Heptyl)aniline**.



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Caption: Workflow for the Physical Characterization of **N-(2-Heptyl)aniline**.

In conclusion, while specific experimental data for **N-(2-Heptyl)aniline** is limited, its physical properties can be reasonably predicted based on the behavior of analogous aromatic amines. The experimental protocols outlined provide a solid foundation for the empirical determination of its boiling point and solubility, which are essential parameters for its practical application in research and industry.

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## References

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